

Physical properties of 3,3-Dichloropentane (boiling point, density)

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Compound of Interest

Compound Name: 3,3-Dichloropentane

Cat. No.: B14706301

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An In-depth Technical Guide to the Physical Properties of **3,3-Dichloropentane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3,3-Dichloropentane**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and industrial applications, including solvent selection, reaction condition optimization, and safety protocol development.

Quantitative Physical Properties

The physical properties of **3,3-Dichloropentane** are summarized in the table below. These values are critical for predicting the behavior of the compound under various experimental conditions.

Physical Property	Value	Units
Boiling Point	130.85[1][2][3]	°C
Density	1.0490[1][2][3]	g/mL
Molecular Weight	141.04[1][4]	g/mol

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of haloalkanes like **3,3-Dichloropentane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical constant that can be used for identification and to assess purity.

Methodology: Thiele Tube Method

A common and efficient method for determining the boiling point of a small quantity of liquid is the Thiele tube method.

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube or fusion tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath liquid
- Stand and clamps

Procedure:

- A small amount of the **3,3-Dichloropentane** sample is placed in the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.

- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed in the Thiele tube containing the heating oil, making sure the side arm of the Thiele tube is not obstructed.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density, the mass per unit volume of a substance, is another important physical property for compound characterization and for calculations involving mass-volume relationships.

Methodology: Pycnometer Method

The density of a liquid can be accurately determined using a pycnometer, a flask with a specific, accurately known volume.

Materials:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Water bath (for temperature control)

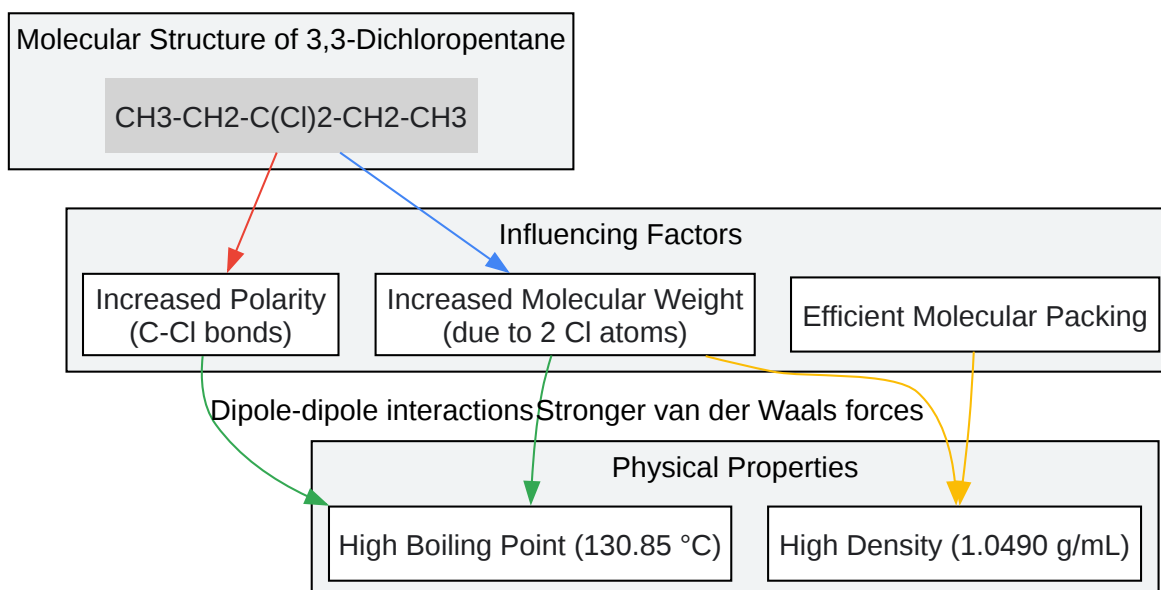
- **3,3-Dichloropentane** sample
- Distilled water

Procedure:

- The clean, dry pycnometer is weighed accurately on the analytical balance (m1).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium. The volume is adjusted precisely to the mark, and the outside is dried. The pycnometer filled with water is then weighed (m2).
- The pycnometer is emptied, thoroughly dried, and then filled with the **3,3-Dichloropentane** sample.
- The same procedure of thermal equilibration in the water bath is followed, the volume is adjusted, the exterior is dried, and the pycnometer filled with the sample is weighed (m3).
- The density of water at the experimental temperature (ρ_{water}) is known from standard tables.
- The density of the **3,3-Dichloropentane** sample (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = [(m3 - m1) / (m2 - m1)] * \rho_{\text{water}}$

Structure-Property Relationship

The physical properties of **3,3-Dichloropentane** are directly influenced by its molecular structure. The presence of two chlorine atoms on the central carbon atom of the pentane chain significantly affects its intermolecular forces and, consequently, its boiling point and density.



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Caption: Relationship between the molecular structure of **3,3-Dichloropentane** and its physical properties.

The two polar carbon-chlorine (C-Cl) bonds induce dipole-dipole interactions between molecules, which are stronger than the London dispersion forces present in the parent alkane, pentane. Furthermore, the significant increase in molecular weight due to the two chlorine atoms leads to stronger van der Waals forces. These enhanced intermolecular forces require more energy to overcome, resulting in a higher boiling point compared to pentane. The increased mass contributed by the chlorine atoms in a relatively compact structure also leads to a density greater than that of water.

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